

Application Note: Determination of Bromide in Drinking Water by Ion Chromatography

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Compound of Interest

Compound Name: Bromide ion

Cat. No.: B1204438

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Introduction

Bromide is a naturally occurring anion found in source waters. While not considered a direct threat to human health at typical environmental concentrations, it is a significant precursor to the formation of brominated disinfection byproducts (DBPs) such as bromate, a potential human carcinogen, when water is disinfected with ozone or chlorine.[1][2] Monitoring bromide levels in drinking water sources is therefore crucial for controlling the formation of these harmful DBPs.[2] Ion chromatography (IC) with suppressed conductivity detection is a widely accepted and robust method for the determination of bromide in drinking water, as outlined in U.S. Environmental Protection Agency (EPA) Method 300.1.[1][3] This application note provides a detailed protocol for the analysis of bromide in drinking water using ion chromatography.

Principle

A small volume of the water sample is injected into the ion chromatograph. The sample is transported by an eluent (mobile phase) through a guard column and an analytical anion exchange column. The anions in the sample, including bromide, are separated based on their affinity for the stationary phase of the column. After separation, the eluent and separated anions pass through a suppressor, which reduces the background conductivity of the eluent and enhances the conductivity of the analyte ions. The concentration of bromide is then measured by a conductivity detector. The resulting chromatogram shows peaks corresponding

to different anions, and the concentration of bromide is determined by comparing its peak area to a calibration curve prepared from known standards.

Experimental Protocol

1. Instrumentation and Consumables

- **Ion Chromatograph:** An analytical system complete with a pump, injection valve, guard column, analytical column, suppressor, and conductivity detector.
- **Anion Guard Column:** A column, such as a Dionex AG9-HC (2 mm), is used to protect the analytical column from contaminants.[\[3\]](#)
- **Anion Separator Column:** A high-capacity anion exchange column, for instance, a Dionex AS9-HC (2 mm), is suitable for resolving bromide from other common anions.[\[3\]](#)[\[4\]](#)
- **Suppressor:** An anion self-regenerating suppressor.
- **Data Acquisition System:** Software for instrument control, data acquisition, and processing.
- **Autosampler:** For automated injections.
- **Syringes and Filters:** For manual sample loading and filtration (0.45 µm).
- **Volumetric flasks and pipettes:** Class A for standard and eluent preparation.

2. Reagents and Standards

- **Reagent Water:** Deionized water with a resistivity of 18 MΩ-cm or greater, free from the anions of interest.
- **Eluent Solution (9.0 mM Sodium Carbonate):** Dissolve 0.954 g of anhydrous sodium carbonate (Na_2CO_3) in 1 L of reagent water. Alternatively, a 0.5 M sodium carbonate concentrate can be diluted.[\[5\]](#)[\[6\]](#) This eluent is commonly used in EPA Method 300.1.
- **Bromide Stock Standard (1000 mg/L):** Dissolve 1.2877 g of sodium bromide (NaBr), dried for 2 hours at 105°C, in 1 L of reagent water. This standard is stable for at least one month when stored at 4°C.

- Working Standard Solutions: Prepare a series of working standards by diluting the stock standard solution with reagent water. It is recommended to prepare fresh working standards daily, especially for concentrations below 100 µg/L.[6]

3. Sample Preparation

- Collect water samples in clean, rinsed plastic or glass bottles.
- If the sample contains residual chlorine, it should be dechlorinated.
- Filter the sample through a 0.45 µm syringe filter to remove particulate matter that could clog the IC system.[4] No other pretreatment is typically required for drinking water samples.[4]

4. Instrument Setup and Calibration

- Set up the ion chromatograph according to the manufacturer's instructions.
- Equilibrate the system by pumping the eluent until a stable baseline is achieved.
- Prepare a calibration curve by analyzing a series of at least three to five working standards of known bromide concentrations. The calibration range should bracket the expected concentration of bromide in the samples.
- The calibration curve is generated by plotting the peak area response versus the concentration of the bromide standards. A linear regression is then applied to the data.

5. Sample Analysis

- Inject a fixed volume of the prepared sample into the ion chromatograph. For bromide analysis under EPA Method 300.1 Part A, a 10 µL injection volume is often used, while Part B, which targets lower concentrations of disinfection byproducts, may use a 50 µL injection. [3]
- Record the resulting chromatogram.
- The concentration of bromide in the sample is automatically calculated by the data system based on the calibration curve.

6. Quality Control

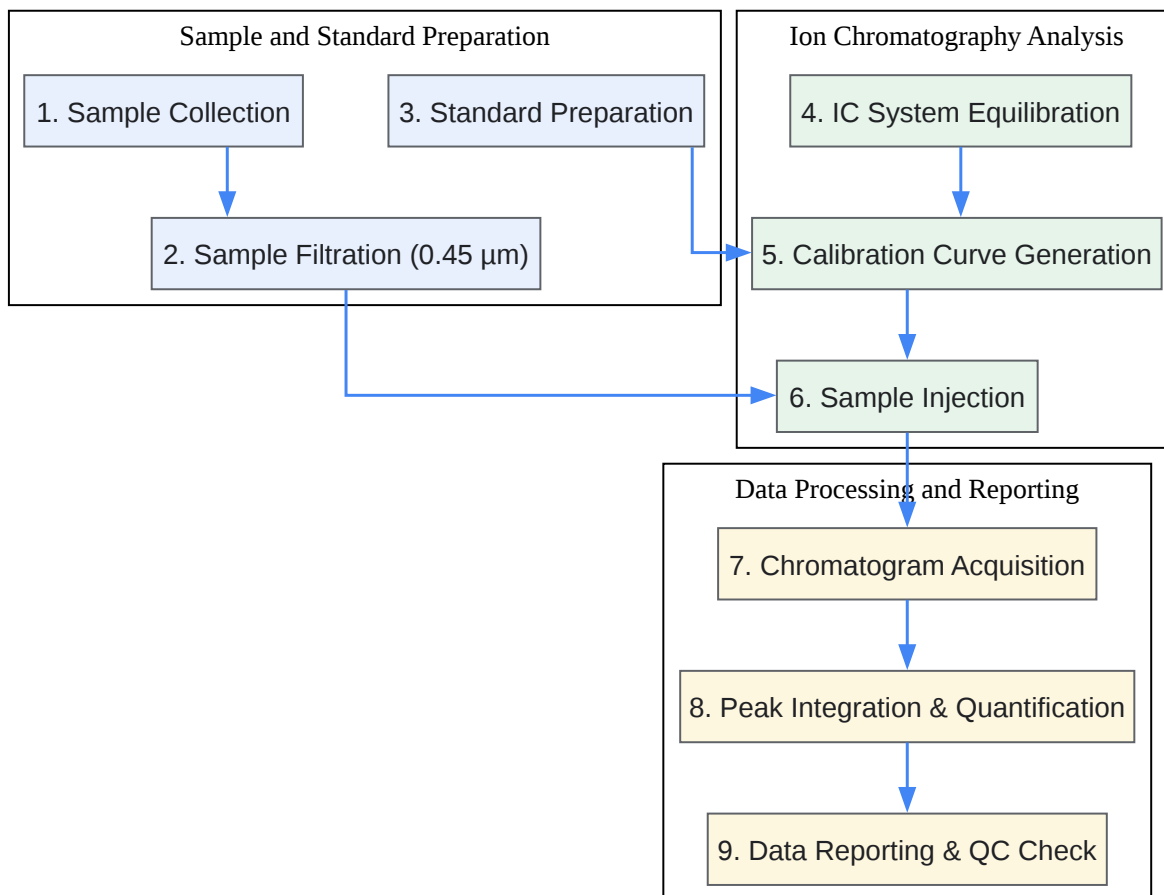
- Analyze a calibration blank (reagent water) and a continuing calibration verification (CCV) standard after every 10-15 samples to ensure the stability of the instrument's response.
- Analyze a laboratory fortified blank (LFB) to assess the accuracy of the method.
- Spike a sample with a known concentration of bromide to evaluate matrix effects. Quantitative recoveries are expected for spiked drinking water samples.[4]

Data Presentation

Table 1: Typical Instrumental Conditions and Performance Data for Bromide Analysis

Parameter	Value	Reference
Chromatographic Conditions		
Instrument	Ion Chromatograph with suppressed conductivity detection	[3]
Column	Dionex AS9-HC (2 x 250 mm) with AG9-HC guard (2 x 50 mm)	[3][4]
Eluent	9.0 mM Sodium Carbonate	[5][6]
Eluent Flow Rate	0.25 mL/min (for 2 mm column)	[3]
Injection Volume	10 µL or 50 µL	[3]
Suppressor	Anion Self-Regenerating Suppressor	
Detection	Suppressed Conductivity	[4]
Performance Data		
Method Detection Limit (MDL)	0.005 mg/L	[3]
Linearity Range	20 - 500 µg/L	[6]
Retention Time	Approximately 6-8 minutes	Varies with conditions

Experimental Workflow Diagram



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Caption: Workflow for Bromide Analysis by Ion Chromatography.

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References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. Ion Chromatography Simplifies Bromide Monitoring in Source Waters [thermofisher.com]
- 3. epa.gov [epa.gov]
- 4. Determination of trace level bromate in drinking water by direct injection ion chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. lcms.cz [lcms.cz]
- 6. cromlab-instruments.es [cromlab-instruments.es]
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